

Safe handling and disposal procedures for 2-Bromo-6-nitroaniline waste

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 2-Bromo-6-nitroaniline

Cat. No.: B044865

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Technical Support Center: 2-Bromo-6-nitroaniline

This guide provides essential safety information, handling procedures, and disposal protocols for **2-Bromo-6-nitroaniline**. Adherence to these guidelines is critical to ensure personnel safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-6-nitroaniline**?

A1: **2-Bromo-6-nitroaniline** is considered a hazardous substance. The primary hazards include:

- Toxicity: It can be toxic if swallowed, in contact with skin, or if inhaled.[1]
- Skin and Eye Irritation: It is known to cause skin irritation and serious eye irritation.[2][3]
- Respiratory Irritation: It may cause respiratory irritation.[2][4]

Q2: What personal protective equipment (PPE) is mandatory when handling **2-Bromo-6-nitroaniline**?

A2: To minimize exposure, the following PPE must be worn:

- Gloves: Chemical-resistant gloves, such as nitrile gloves, are required. Always inspect gloves for integrity before use.[5][6]
- Eye Protection: Tightly fitting safety goggles or safety glasses with side shields are mandatory.[4][5]
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.[6]
- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[5][7] If exposure limits are exceeded, a full-face respirator may be necessary.[5]

Q3: How should **2-Bromo-6-nitroaniline** be stored?

A3: Proper storage is crucial for safety. Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[5] It should be stored away from incompatible materials such as strong oxidizing agents and kept separate from foodstuffs.[5][8]

Q4: Can I dispose of **2-Bromo-6-nitroaniline** waste in the regular trash or down the drain?

A4: No. Under no circumstances should this chemical waste be disposed of in regular trash or down the drain.[6][7] It must be treated as hazardous waste and disposed of through an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

Troubleshooting Guides

Scenario 1: Accidental Spill of **2-Bromo-6-nitroaniline** Powder

Problem	Troubleshooting Steps
A small amount of 2-Bromo-6-nitroaniline powder has been spilled on the lab bench.	<ol style="list-style-type: none">1. Evacuate and Alert: Immediately evacuate the immediate area and alert nearby personnel.[6]2. Don PPE: Ensure you are wearing the appropriate PPE, including gloves, eye protection, and a lab coat. For larger spills, respiratory protection may be necessary.[5][7]3. Containment: Prevent the powder from becoming airborne. Use a dry clean-up procedure; do not use methods that generate dust.[7] Cover the spill with an inert absorbent material like vermiculite or sand.[6][7]4. Collection: Carefully sweep up the absorbent material and spilled substance. Place the collected material into a clearly labeled, sealed container for hazardous waste.[5][6][7] Use spark-proof tools if there is any fire risk.[5]5. Decontamination: Clean the spill area with a suitable solvent (e.g., isopropanol) and collect all cleaning materials as hazardous waste.[6]6. Disposal: Dispose of the sealed container and any other contaminated materials through your institution's hazardous waste management program.[6][8]

Scenario 2: Accidental Skin or Eye Contact

Problem	Troubleshooting Steps
2-Bromo-6-nitroaniline has come into contact with skin or eyes.	<p>Skin Contact: 1. Immediately remove all contaminated clothing.[5] 2. Wash the affected skin area with plenty of soap and water.[3][5] 3. Seek medical attention if irritation persists.[8]</p> <p>Eye Contact: 1. Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][7] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[8] 3. Seek immediate medical attention.[5]</p>

Data Presentation

Physical and Chemical Properties of **2-Bromo-6-nitroaniline**

Property	Value
CAS Number	59255-95-7
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂
Melting Point	74.5 °C [2]
Boiling Point	309.8 °C at 760 mmHg [2]
Appearance	Solid [2]

Experimental Protocols

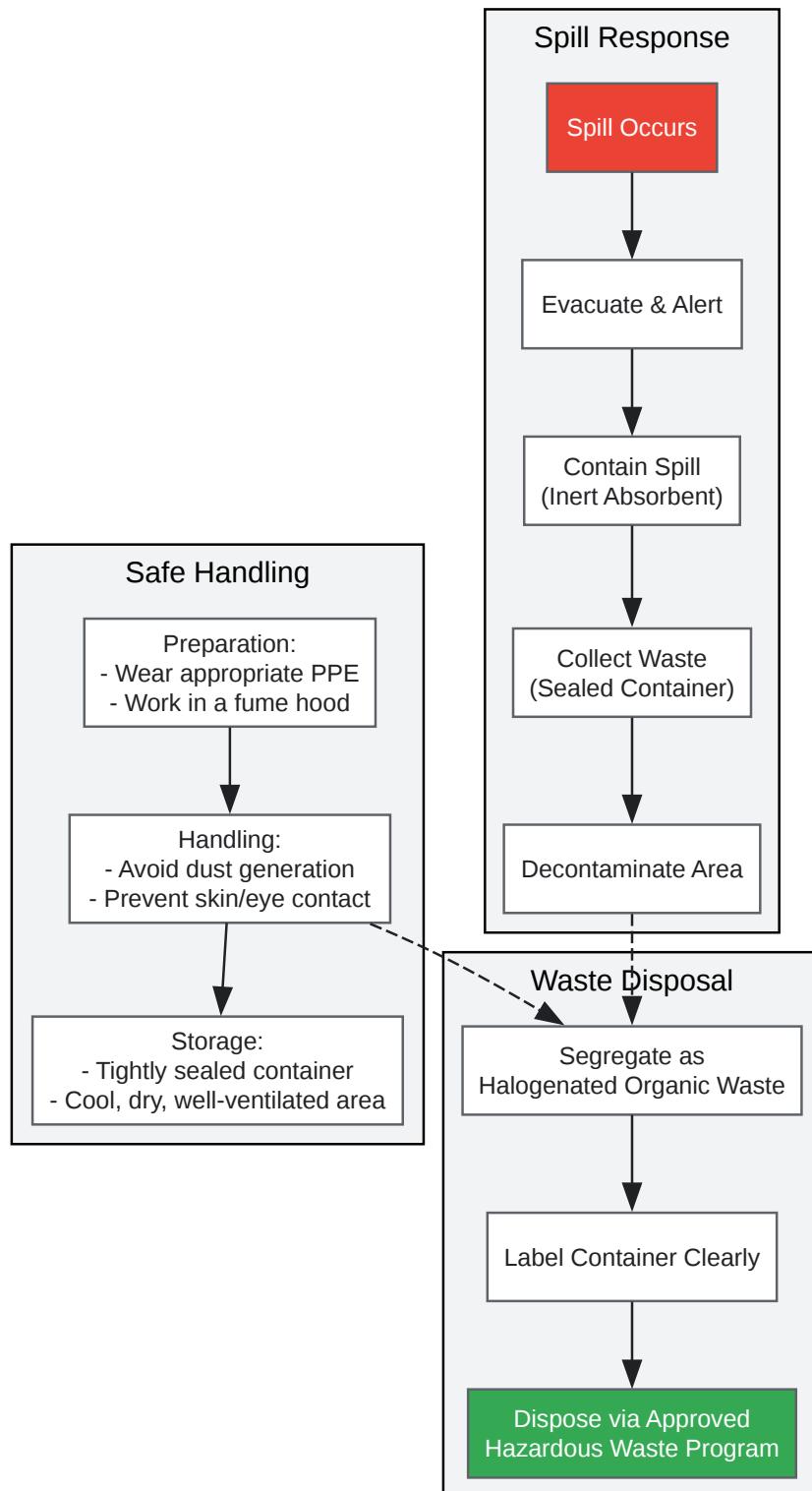
Protocol 1: Waste Segregation and Collection

- Identify Waste Stream: All waste containing **2-Bromo-6-nitroaniline** must be classified as halogenated organic waste.[\[6\]](#)
- Select Container: Use a designated, leak-proof, and chemically compatible container. The container must be clearly labeled "Halogenated Organic Waste" and list "**2-Bromo-6-nitroaniline**" as a constituent.[\[6\]](#)

- Solid Waste: Collect solid residues, contaminated PPE (such as gloves), and spill cleanup materials in the designated solid waste container.
- Liquid Waste: If dissolved in a solvent, collect it in a designated container for halogenated liquid waste. Do not mix with non-halogenated waste streams.
- Storage: Keep the waste container sealed when not in use and store it in a designated, well-ventilated waste accumulation area, away from incompatible materials.[\[6\]](#)

Mandatory Visualization

Workflow for Safe Handling and Disposal of 2-Bromo-6-nitroaniline Waste

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Caption: Workflow for the safe handling and disposal of **2-Bromo-6-nitroaniline** waste.

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- To cite this document: BenchChem. [Safe handling and disposal procedures for 2-Bromo-6-nitroaniline waste]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044865#safe-handling-and-disposal-procedures-for-2-bromo-6-nitroaniline-waste>

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